

Unveiling the Molecular Architecture of Azido-PEG4-Boc: A Technical Guide

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Compound of Interest

Compound Name: Azido-PEG4-Boc

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This technical guide provides a comprehensive overview of the molecular structure of **Azido-PEG4-Boc**, a heterobifunctional linker widely utilized by researchers, scientists, and drug development professionals. This document will dissect the key functional components of the molecule, offering a detailed understanding of its architecture and reactivity.

Molecular Overview

Azido-PEG4-Boc, systematically named tert-butyl (14-azido-3,6,9,12-tetraoxatetradecyl)carbamate, is a versatile chemical tool employed in bioconjugation and medicinal chemistry.^[1] Its structure is characterized by three primary components: a terminal azido group, a hydrophilic tetraethylene glycol (PEG4) spacer, and a tert-butyloxycarbonyl (Boc) protected amine group.

A defining feature of this molecule is its heterobifunctional nature, which allows for sequential and specific chemical modifications. The azido and Boc-protected amine groups offer orthogonal reactivity, enabling the selective conjugation of different molecules to either end of the PEG linker.

Compound Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight
Azido-PEG4-Boc	t-Boc-N-Amido-PEG4-Azide, Boc-NH-PEG4-N3	940951-99-5	C15H30N4O6	362.43 g/mol

Structural Elucidation

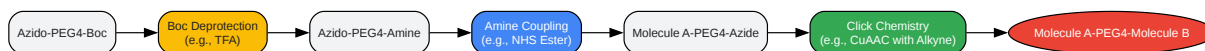
The linear structure of **Azido-PEG4-Boc** can be conceptually divided into its three functional domains:

- Azido (N3) Group:** This terminal functional group is highly reactive towards alkynes and cyclooctynes in "click chemistry" reactions, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC).^{[1][2][3][4]} This allows for the efficient and specific attachment of the linker to molecules bearing a compatible alkyne moiety.
- Polyethylene Glycol (PEG4) Linker:** The central component of the molecule is a tetraethylene glycol spacer. This PEG linker is hydrophilic, which can enhance the solubility and reduce the aggregation of the conjugated biomolecules.^[1] The defined length of the PEG4 chain provides a flexible and extended connection between the two conjugated partners.
- tert-Butyloxycarbonyl (Boc) Protected Amine:** At the opposite end of the PEG linker is a primary amine that is protected by a Boc group. This protecting group is stable under a variety of reaction conditions but can be readily removed under mild acidic conditions to reveal the free amine.^{[1][3][5]} The deprotected amine can then be reacted with various electrophiles, such as carboxylic acids, activated esters, or isothiocyanates.

The strategic placement of these three components makes **Azido-PEG4-Boc** an invaluable reagent for the synthesis of complex bioconjugates, including antibody-drug conjugates (ADCs) and PROTACs (PROteolysis TArgeting Chimeras).^{[2][4]}

Molecular Visualization

The following diagram illustrates the chemical structure of **Azido-PEG4-Boc**, highlighting its key functional groups.



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